

(R,S,S)-VH032 VHL E3 Ligase Ligand: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R,S,S)-VH032

Cat. No.: B15607316

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **(R,S,S)-VH032** ligand, a crucial component in the development of Proteolysis Targeting Chimeras (PROTACs). This document details its mechanism of action, binding characteristics, and its application in targeted protein degradation. Furthermore, it offers detailed experimental protocols for key binding assays and visual representations of relevant biological pathways and experimental workflows.

Introduction to (R,S,S)-VH032

(R,S,S)-VH032 is a potent and specific ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[1][2]} It functions as an inhibitor of the VHL/HIF-1 α interaction, a critical pathway in the cellular response to hypoxia.^{[1][2]} Due to its ability to recruit VHL, **(R,S,S)-VH032** serves as a fundamental building block in the synthesis of PROTACs, which are bifunctional molecules designed to induce the degradation of specific target proteins.^{[1][2]}

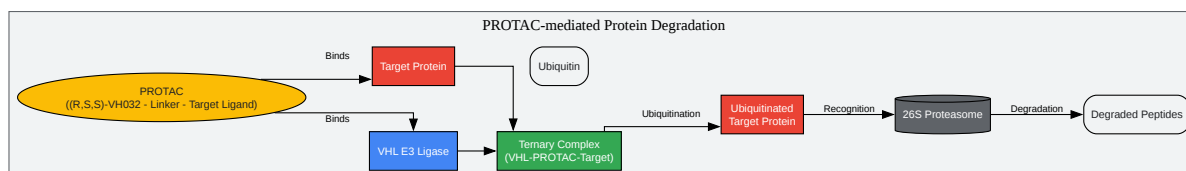
Chemical Properties

The chemical properties of **(R,S,S)-VH032** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₂ H ₃₀ N ₄ O ₃ S
Molecular Weight	430.56 g/mol
CAS Number	2230826-33-0
IUPAC Name	(2R,4S)-1-[(2S)-2-amino-3,3-dimethylbutanoyl]-4-hydroxy-N-[[4-(4-methyl-1,3-thiazol-5-yl)phenyl]methyl]pyrrolidine-2-carboxamide

Mechanism of Action

(R,S,S)-VH032 acts by mimicking the hydroxylated proline residue of the Hypoxia-Inducible Factor 1 α (HIF-1 α), the natural substrate of VHL. By binding to the substrate recognition pocket of VHL, it prevents the interaction between VHL and HIF-1 α . In the context of a PROTAC, the **(R,S,S)-VH032** moiety serves to "hijack" the VHL E3 ligase. The other end of the PROTAC molecule binds to a target protein of interest. This brings the target protein into close proximity with the E3 ligase, leading to its ubiquitination and subsequent degradation by the proteasome.



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Figure 1: Mechanism of PROTAC-mediated protein degradation involving **(R,S,S)-VH032**.

Quantitative Data

The binding affinity of VH032 and related ligands to the VHL E3 ligase has been determined using various biophysical assays. The following table summarizes key quantitative data.

Ligand	Assay Type	Binding Affinity (Kd/IC50)	Reference
VH032	Isothermal Titration Calorimetry (ITC)	Kd = 185 nM	[3]
VH298	Surface Plasmon Resonance (SPR)	Kd = 86 nM	Not explicitly in search results
BODIPY FL VH032	TR-FRET	Kd = 3.01 nM	[4]
VH032	TR-FRET	IC50 = 352.2 nM	[3]
MZ1 (PROTAC with VH032)	TR-FRET	IC50 = 226.2 nM	[3]

Experimental Protocols

Detailed methodologies for key experiments are crucial for the successful application of **(R,S,S)-VH032** in research and development.

Synthesis of (R,S,S)-VH032

A detailed, step-by-step synthesis protocol for the specific (R,S,S) stereoisomer is not readily available in the provided search results. However, a general synthesis for VH032 involves the acetylation of the corresponding amine precursor (VH032 amine).[3][4] The synthesis of the VH032 amine with the correct (R,S,S) stereochemistry would involve standard peptide coupling and organic synthesis techniques, likely starting from commercially available chiral building blocks.

VHL Binding Assay: Fluorescence Polarization (FP)

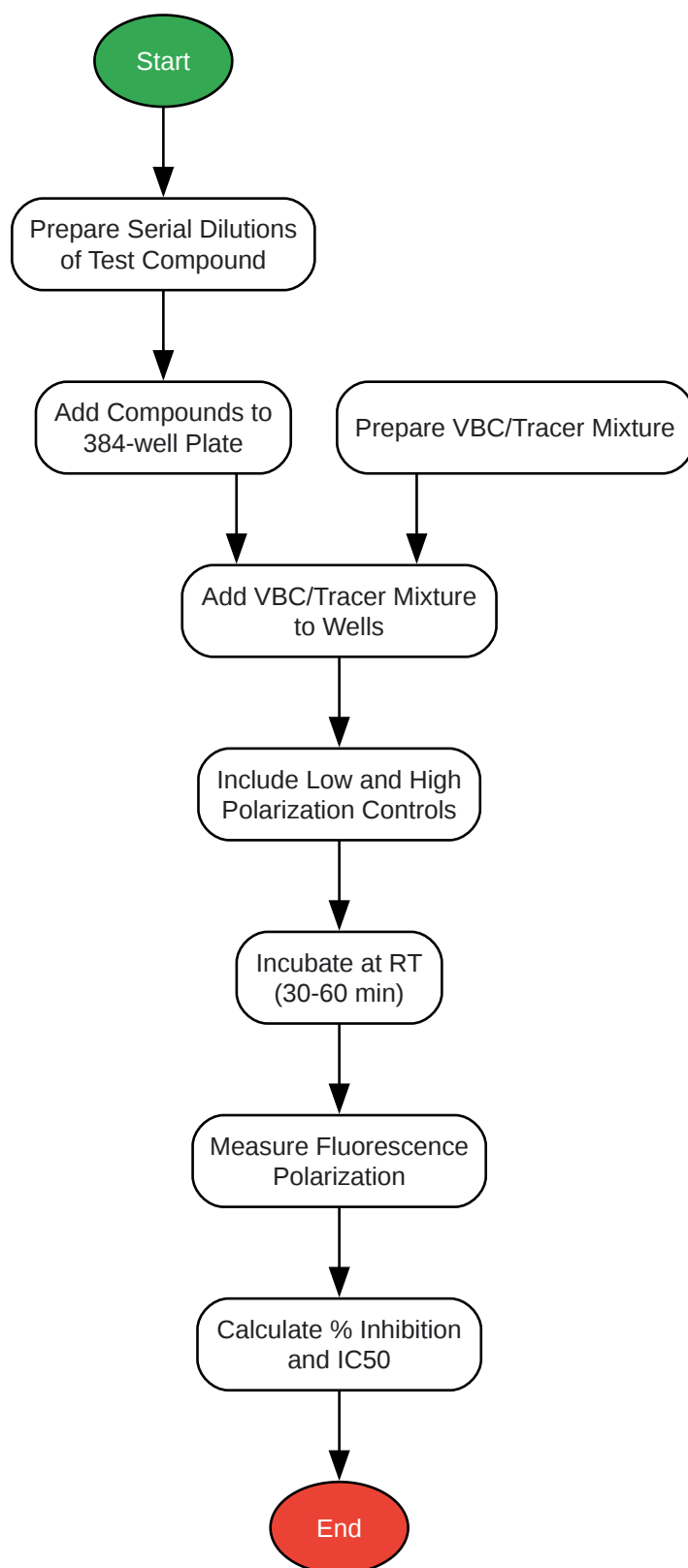
This assay measures the displacement of a fluorescently labeled ligand from the VHL protein by a competing unlabeled ligand.

Materials:

- Purified VHL-ElonginB-ElonginC (VBC) complex
- FAM-labeled HIF-1 α peptide (e.g., FAM-DEALA-Hyp-YIPD) as a tracer
- Assay Buffer: PBS, pH 7.4, with 0.01% Tween-20
- **(R,S,S)-VH032** or other test compounds
- 384-well, low-volume, black, non-binding microplates
- Plate reader capable of measuring fluorescence polarization

Procedure:

- Prepare a serial dilution of the test compound (**(R,S,S)-VH032**) in assay buffer.
- In a 384-well plate, add the test compound dilutions.
- Prepare a mixture of the VBC complex and the FAM-labeled HIF-1 α peptide in assay buffer. The final concentrations should be optimized for the specific assay but are typically in the low nanomolar range.
- Add the VBC/tracer mixture to each well containing the test compound.
- Include controls:
 - Low Polarization Control: Tracer only in assay buffer.
 - High Polarization Control: VBC/tracer mixture without any competing compound.
- Incubate the plate at room temperature for 30-60 minutes, protected from light.
- Measure the fluorescence polarization on a plate reader (Excitation: ~485 nm, Emission: ~520 nm).
- Calculate the percentage of inhibition for each concentration of the test compound and determine the IC₅₀ value by fitting the data to a dose-response curve.



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Figure 2: Experimental workflow for the Fluorescence Polarization (FP) binding assay.

VHL Binding Assay: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET)

This assay measures the binding of a fluorescently labeled ligand to a terbium-labeled antibody-bound VHL complex.

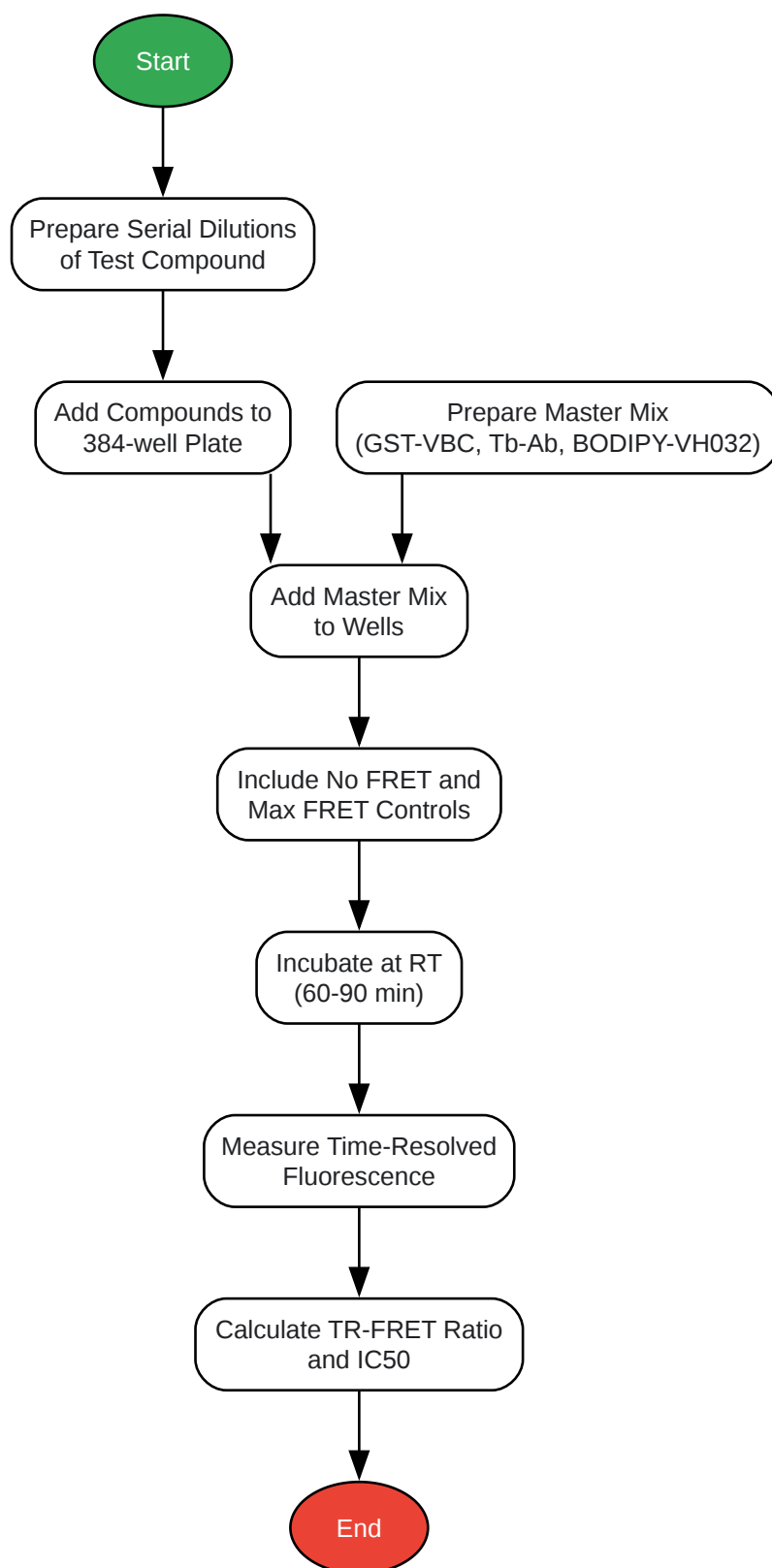
Materials:

- GST-tagged VBC complex
- Terbium-labeled anti-GST antibody (Donor)
- BODIPY FL VH032 (Acceptor)
- Assay Buffer: 50 mM Tris-HCl, pH 7.5, 150 mM NaCl, 0.01% Triton X-100
- **(R,S,S)-VH032** or other test compounds
- 384-well, low-volume, white or black microplates
- TR-FRET compatible plate reader

Procedure:

- Prepare serial dilutions of the test compound.
- In a 384-well plate, add the test compound dilutions.
- Prepare a master mix containing the GST-VBC complex, Tb-anti-GST antibody, and BODIPY FL VH032 in assay buffer. Optimal concentrations need to be determined empirically, but a starting point could be 2 nM GST-VBC, 2 nM Tb-anti-GST, and 4 nM BODIPY FL VH032.^[3]
- Add the master mix to each well.
- Include controls:
 - No FRET control: Master mix without the GST-VBC complex.

- Maximum FRET control: Master mix with DMSO instead of a test compound.
- Incubate the plate at room temperature for 60-90 minutes, protected from light.
- Measure the time-resolved fluorescence at the donor and acceptor emission wavelengths (e.g., Donor: ~620 nm, Acceptor: ~520 nm) after a pulsed excitation (e.g., ~340 nm).
- Calculate the TR-FRET ratio (Acceptor signal / Donor signal) and determine the IC50 value from the dose-response curve.



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Figure 3: Experimental workflow for the Time-Resolved FRET (TR-FRET) binding assay.

Conclusion

(R,S,S)-VH032 is a well-characterized and indispensable tool for researchers in the field of targeted protein degradation. Its high affinity and specificity for the VHL E3 ligase make it an ideal warhead for the design and synthesis of potent and selective PROTACs. The experimental protocols provided in this guide offer a solid foundation for the characterization of new VHL ligands and the development of novel protein degraders. As the field of targeted protein degradation continues to expand, the utility and importance of **(R,S,S)-VH032** are set to grow, paving the way for new therapeutic interventions against a wide range of diseases.

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